

3-Chloro-2-iodo-5-(trifluoromethyl)pyridine chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Chloro-2-iodo-5-(trifluoromethyl)pyridine
Cat. No.:	B173838

[Get Quote](#)

An In-depth Technical Guide to 3-Chloro-2-iodo-5-(trifluoromethyl)pyridine

For researchers, scientists, and professionals in drug development, understanding the chemical properties and reactivity of key intermediates is paramount. **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** is a halogenated pyridine derivative of significant interest. The presence of a trifluoromethyl (-CF₃) group, along with chloro and iodo substituents, on the pyridine ring creates a versatile scaffold for the synthesis of novel agrochemicals and pharmaceuticals.[1][2][3] The trifluoromethyl group is known to enhance crucial drug-like properties, including lipophilicity, metabolic stability, and binding affinity to target proteins.[4][5]

This technical guide provides a comprehensive overview of the known chemical properties, a generalized synthesis protocol, and the reactivity of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine**.

Core Chemical and Physical Properties

The fundamental physicochemical properties of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** are summarized below. These properties are essential for designing reaction conditions, purification procedures, and formulation strategies.

Property	Value	Source
CAS Registry Number	134161-12-9	[6]
Molecular Formula	C ₆ H ₂ ClF ₃ IN	[6][7]
Molecular Weight	307.44 g/mol	[7]
Appearance	Liquid or Solid	[6]
Melting Point	39 - 41 °C	[7]
Boiling Point	231.1 °C at 760 mmHg	[6]
Density	2.046 g/cm ³	[6]
Flash Point	93.6 °C	[6]
Hazard Profile	Irritant	[7]

Synthesis and Reactivity

Trifluoromethylpyridines (TFMPs) are critical building blocks in the chemical industry.[2] The synthesis of compounds like **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** typically involves multi-step processes starting from simpler picoline derivatives. A common strategy is the chlorination and subsequent fluorination of a methyl group on the pyridine ring to form the trifluoromethyl moiety, followed by halogenation of the pyridine ring itself.[1]

A key intermediate in the synthesis of many related compounds is 2,3-dichloro-5-(trifluoromethyl)pyridine (2,3,5-DCTF), which is in high demand for producing various crop-protection products.[1][3] The synthesis of **3-Chloro-2-iodo-5-(trifluoromethyl)pyridine** would likely proceed from a similar chlorinated precursor.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Synthesis and application of trifluoromethylpyridines as a key structural motif in active agrochemical and pharmaceutical ingredients [jstage.jst.go.jp]
- 3. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 4. nbinno.com [nbino.com]
- 5. jelsciences.com [jelsciences.com]
- 6. Page loading... [guidechem.com]
- 7. matrixscientific.com [matrixscientific.com]
- To cite this document: BenchChem. [3-Chloro-2-iodo-5-(trifluoromethyl)pyridine chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b173838#3-chloro-2-iodo-5-trifluoromethyl-pyridine-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com